protocol for peptide coupling using D-Phenylalanine ethyl ester hydrochloride

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Compound of Interest

Compound Name:	*D-Phenylalanine ethyl ester hydrochloride*
CAS No.:	*63060-94-6*
Cat. No.:	*B3037824*

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Application Note: Optimized Peptide Coupling Protocols Using **D-Phenylalanine Ethyl Ester Hydrochloride**

Abstract

This technical guide details the optimized protocols for utilizing **D-Phenylalanine ethyl ester hydrochloride** (H-D-Phe-OEt·HCl) in peptide synthesis.[1][2] While D-amino acids are critical for imparting proteolytic stability to peptide therapeutics, their use introduces specific challenges regarding solubility, salt neutralization, and enantiomeric integrity. This note provides two validated workflows: a cost-effective Carbodiimide (EDC/HOBt) method for standard couplings and a high-efficiency Uronium (HATU) method for difficult sequences.

Introduction & Material Properties

D-Phenylalanine ethyl ester hydrochloride (CAS: 13033-84-6) is a protected amino acid derivative used to introduce D-phenylalanine at the C-terminus or within the peptide backbone. The ethyl ester protection renders the carboxyl group unreactive, allowing selective coupling at

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the N-terminus, while the D-configuration is often exploited in drug design to disrupt alpha-helical structures or extend plasma half-life.

Key Physicochemical Properties:

- Molecular Formula: C11H15NO2·HCl
- Molecular Weight: 229.70 g/mol
- Solubility: Highly soluble in water, methanol, and DMSO; moderately soluble in DMF; limited solubility in non-polar solvents (DCM/EtOAc) unless neutralized.
- Hygroscopicity: Moderate. Store desiccated at 2-8°C.

Critical Considerations for Experimental Design

The "HCl Salt" Factor: Neutralization Strategy

The amine in H-D-Phe-OEt·HCl is protonated (ammonium form) and non-nucleophilic. It must be deprotonated (free-based) to react.

- Risk: Incomplete neutralization leads to stalled coupling. Excess base can trigger racemization.
- Solution: Use a tertiary amine base (DIEA or NMM).
- Stoichiometry Rule: You need exactly 1.0 equivalent of base specifically to neutralize the HCl attached to the amine, plus any base required for the coupling reagent.

Racemization Control

D-amino acids are susceptible to racemization (conversion to L-isomer) via the oxazolone mechanism during activation.

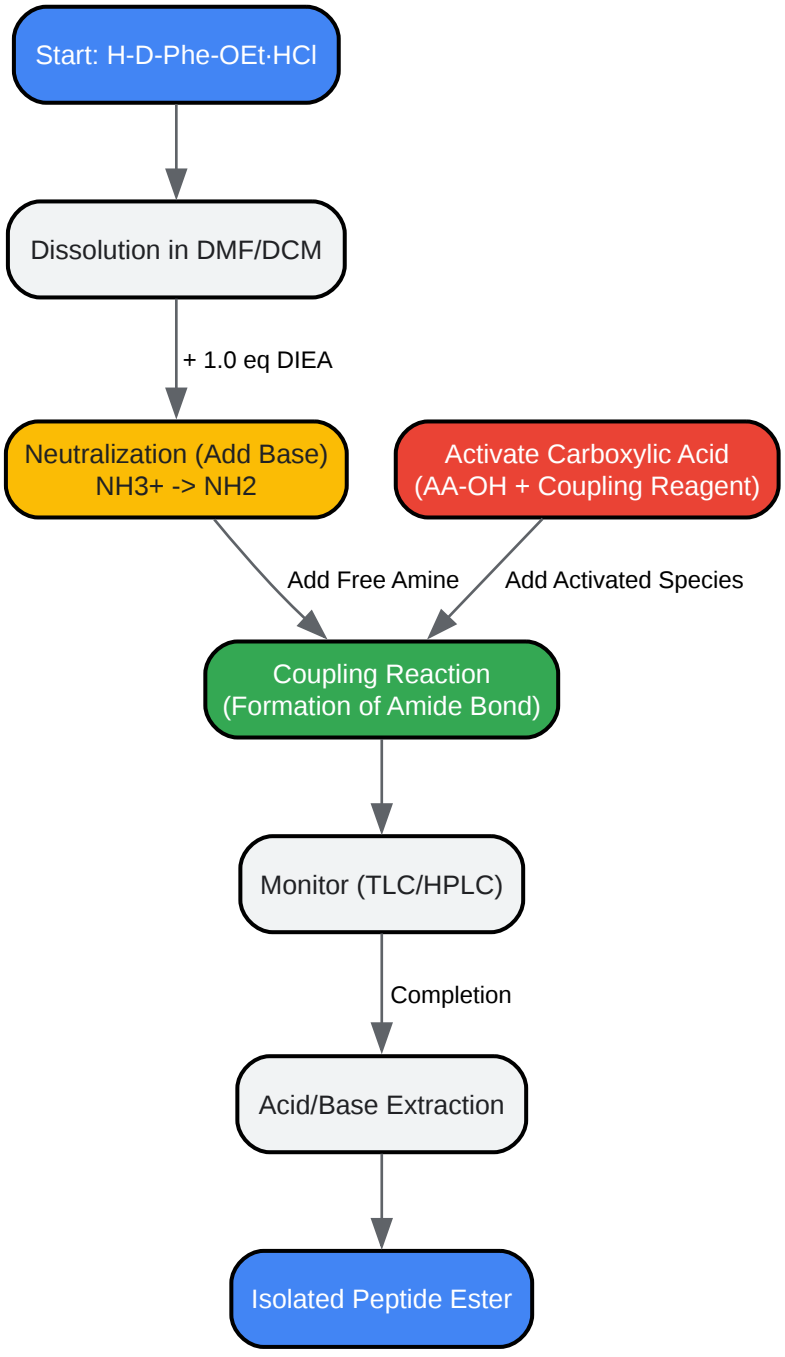
- Mechanism: The activated carbonyl oxygen attacks the amide backbone, forming a 5-membered oxazolone ring which loses chirality.
- Prevention: Always use "suppressors" like HOBt (1-Hydroxybenzotriazole) or HOAt. Avoid strong bases; Collidine is preferred over DIEA for highly sensitive couplings, though DIEA is

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standard for this specific ester.

Visualizing the Workflow

The following diagram illustrates the logical flow from salt neutralization to final isolation.



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Caption: Logical workflow for neutralizing and coupling **D-Phenylalanine ethyl ester hydrochloride**.

Protocol A: Standard Carbodiimide Coupling (EDC/HOBt)

Best for: Routine synthesis, cost-efficiency, and easy purification (water-soluble byproducts).

Reagents:

- Carboxylic Acid Component (N-protected AA)
- H-D-Phe-OEt·HCl
- EDC[1][2][3][4]·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- HOBt (anhydrous)
- DIEA (N,N-Diisopropylethylamine)[5][6]
- Solvent: DCM (Dichloromethane) or DMF if solubility is poor.

Procedure:

- Activation: In a round-bottom flask, dissolve the N-protected Amino Acid (1.0 eq) and HOBt (1.1 eq) in DCM (0.1 M concentration).
- Cooling: Cool the mixture to 0°C in an ice bath.
- Reagent Addition: Add EDC·HCl (1.1 eq). Stir for 15 minutes at 0°C to form the active ester.
- Amine Preparation (In parallel): In a separate vial, dissolve H-D-Phe-OEt·HCl (1.0 eq) in a minimal amount of DMF or DCM. Add DIEA (1.0 eq) to neutralize the salt. Note: Ensure the solution is clear.
- Coupling: Add the neutralized amine solution dropwise to the activated acid mixture at 0°C.
- Reaction: Allow the mixture to warm to room temperature (RT) naturally. Stir for 4–12 hours.

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- Monitoring: Check via TLC (EtOAc/Hexane) or LC-MS.

Workup (Extraction): See Section 6 for the detailed extraction table.

Protocol B: High-Efficiency Uronium Coupling (HATU)

Best for: Sterically hindered amino acids, valuable intermediates, or if EDC fails.

Reagents:

- HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium)
- H-D-Phe-OEt·HCl
- DIEA (N,N-Diisopropylethylamine)[5][6]
- Solvent: Anhydrous DMF.[1][6]

Procedure:

- Dissolution: Dissolve the N-protected Amino Acid (1.0 eq) in anhydrous DMF (0.2 M).
- Base Addition 1: Add DIEA (1.0 eq) to the acid solution.
- Activation: Add HATU (1.0 eq). The solution typically turns yellow. Stir for 1–2 minutes only (prolonged activation can lead to guanidinylation).
- Amine Addition: Immediately add H-D-Phe-OEt·HCl (1.0 eq) followed by a second portion of DIEA (1.0 eq) (to neutralize the HCl salt).
  - Total Base: You are using 2.0 eq of DIEA total (1 for activation, 1 for salt neutralization).[1]
- Reaction: Stir at RT for 1–2 hours. HATU reactions are typically fast.[6]
- Quenching: Dilute with excess Ethyl Acetate (EtOAc) to stop the reaction.

Workup and Purification Strategy

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The ethyl ester is hydrophobic enough to allow aqueous extraction.

Wash Step	Reagent	Purpose
1.[1][5] Dilution	Ethyl Acetate (EtOAc)	Dilute reaction mixture (10x volume).
2. Acid Wash	1M HCl or 5% KHSO4	Removes unreacted amine (H-D-Phe-OEt) and DIEA. Keep phases cold to prevent ester hydrolysis.
3. Base Wash	Sat. NaHCO3	Removes unreacted carboxylic acid and HOBt/HOAt byproducts.
4. Brine Wash	Sat. NaCl	Removes residual water from organic phase.
5. Drying	Na2SO4 (Sodium Sulfate)	Dry organic layer, filter, and concentrate in vacuo.

Analytical Validation

Expected Data for D-Phe-OEt Derivative:

- 1H NMR (CDCl3): Look for the ethyl ester signals:
  - Triplet at ~1.2 ppm (–CH3).
  - Quartet at ~4.1 ppm (–OCH2–).
  - Multiplet at ~7.1–7.3 ppm (Aromatic protons of Phe).
- HPLC: The D-isomer typically elutes at a different retention time than the L-isomer on a chiral column (e.g., Chiralpak IA/IB), but on standard C18, they may overlap. To verify enantiomeric purity, use Marfey's reagent or chiral HPLC if racemization is suspected.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield	Incomplete neutralization of HCl salt.	Ensure 1.0 eq of DIEA is added specifically for the amine salt. Check pH (should be ~8).[7]
Racemization	Excess base or high temperature.[8]	Use Collidine instead of DIEA. Keep reaction at 0°C for longer. Use HOBt/HOAt additives.[1][2][3][4][8][9][10][11]
Gel formation	High concentration / Peptide aggregation.	Dilute reaction with DMF. Add chaotropic salts (LiCl) if necessary.
Hydrolysis of Ester	Acid/Base wash too harsh or prolonged.	Perform washes quickly with cold solutions. Dry immediately.

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